

chlorhexidine diacetate compressive strength comparison

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Compound Focus: Chlorhexidine diacetate

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Compressive Strength Comparison of Modified GICs

The table below summarizes the experimental compressive strength data for conventional GIC (control) versus GIC modified with different antimicrobial agents.

Antimicrobial Additive	Concentration (w/w)	Mean Compressive Strength (MPa)	Change vs. Control	Source Material	Citation
Control (Unmodified GIC)	-	~200 MPa (Baseline)	-	Fuji IX (Conventional GIC)	[1]
Chlorhexidine Diacetate	1.5%	Decreased	Significant decrease	Fuji IX (Conventional GIC)	[1]
Chlorhexidine Diacetate	3.0%	Decreased	Significant decrease (more than 1.5%)	Fuji IX (Conventional GIC)	[1]

Antimicrobial Additive	Concentration (w/w)	Mean Compressive Strength (MPa)	Change vs. Control	Source Material	Citation
Antibiotic Mixture (Ciprofloxacin, Metronidazole, Minocycline)	1.5%	Decreased	Significant decrease	Fuji IX (Conventional GIC)	[1]
Antibiotic Mixture (Ciprofloxacin, Metronidazole, Minocycline)	3.0%	Decreased	Significant decrease (more than 1.5%)	Fuji IX (Conventional GIC)	[1]
Chlorhexidine (Hexametaphosphate nanoparticles)	1.25%	Not significantly different	No detrimental effects	Resin-Modified GIC (RMGIC)	[2]
<i>Triphala</i> (Herbal extract)	1.25% & 3.0%	Not significantly different	No significant difference	Conventional GIC	[3]
<i>Salvia officinalis</i> (Sage) extract	0.5% - 1.25%	Not significantly different	No significant difference	Fuji II LC (RMGIC)	[4]

Detailed Experimental Insights

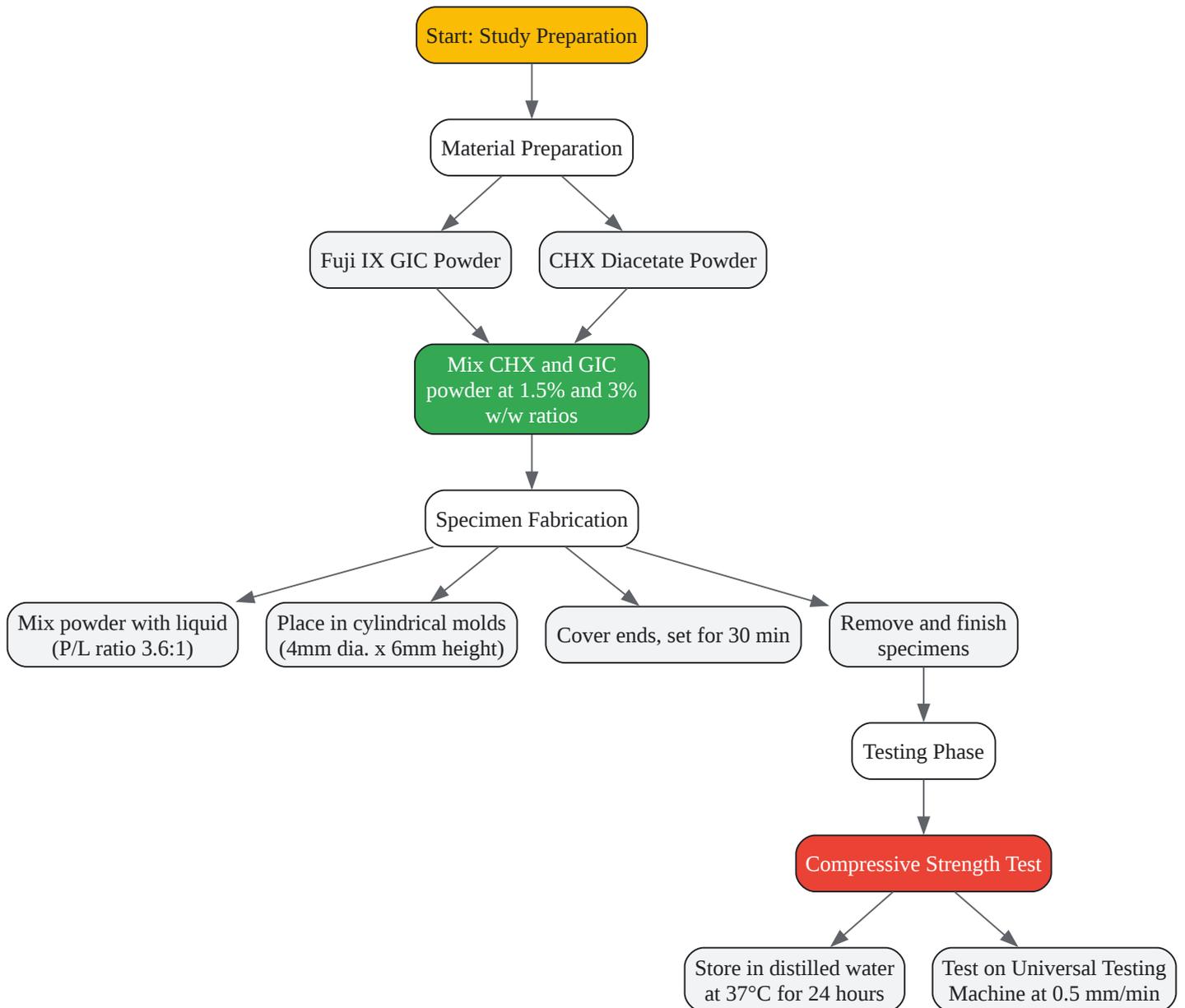
The data reveals a clear distinction between the effects of different additives and formulations.

- **Chlorhexidine Diacetate in Conventional GIC:** The study incorporating CHX into **Fuji IX GIC** found a **statistically significant decrease** in 24-hour compressive strength compared to the unmodified control, with higher concentrations (3%) leading to a greater reduction than lower ones (1.5%) [1]. This demonstrates a direct concentration-dependent trade-off between antibacterial potency and mechanical integrity in this specific material system.
- **Comparative Performance of Other Additives:**

- **Antibiotic Mixture:** Similar to CHX, adding a mixture of ciprofloxacin, metronidazole, and minocycline to Fuji IX also **significantly reduced compressive strength** in a concentration-dependent manner [1].
- **Chlorhexidine in RMGIC:** A different study using a **Resin-Modified GIC (RMGIC)** found that incorporating 1.25% chlorhexidine (in a different salt form) caused **no detrimental effects** on compressive strength [2]. This suggests that the base material (conventional vs. resin-modified) critically influences the impact of the additive.
- **Herbal Alternatives:** Modifications with herbal extracts like *Triphala* and *Salvia officinalis* (Sage) showed **no significant compromise** in compressive strength at the tested concentrations [4] [3]. This presents them as promising alternatives for maintaining mechanical performance while adding antibacterial functionality.

Core Experimental Methodology

A detailed understanding of the experimental protocols is crucial for interpreting the data. The workflow for the key study on CHX in conventional GIC is summarized below.



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Key Experimental Steps for Compressive Strength Testing [1]:

- **Material Preparation:** Conventional GIC powder (Fuji IX) was mixed with precisely weighed **Chlorhexidine Diacetate** powder to achieve final concentrations of 1.5% and 3% by weight.
- **Specimen Fabrication:** The modified powder was mixed with the GIC liquid as per manufacturer's instructions (P/L ratio of 3.6:1). The cement was placed into cylindrical plastic molds measuring 4 mm in diameter and 6 mm in height. The ends were covered with glass slides to create a smooth surface and prevent voids.
- **Curing and Storage:** After 30 minutes of setting at room temperature, specimens were removed from the molds. Any irregularities were finished with a 500-grit silicon carbide paper. Specimens designated for compressive strength testing were stored in distilled water at 37°C for 24 hours before testing to simulate oral conditions.
- **Compressive Strength Measurement:** Each specimen was placed in a Universal Testing Machine, and a compressive load was applied along the long axis of the cylinder at a constant crosshead speed of 0.5 mm/min until failure. The maximum load at failure was recorded and used to calculate the compressive strength in Megapascals (MPa).

Key Takeaways for Researchers

- **Trade-off is Material-Dependent:** The compromise between antibacterial activity and compressive strength is pronounced in **conventional GICs** (like Fuji IX) but may be mitigated in **resin-modified GICs (RMGICs)**, which have a different polymer matrix [1] [2].
- **Concentration is Critical:** For any additive, the concentration is a primary factor determining its impact on physical properties. Lower concentrations (e.g., 1.5% ABX in one study) may offer an "optimal" balance between desired antibacterial effect and acceptable strength loss [1].
- **Promising Alternatives:** Herbal extracts such as *Triphala* and *Salvia officinalis* demonstrate that effective antimicrobial modification can be achieved without sacrificing mechanical performance, making them a valuable area for further research [4] [3].

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